

Mogrol in Murine Models: A Guide to In Vivo Dosing and Administration

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Compound of Interest

Compound Name: **Mogrol**

Cat. No.: **B2503665**

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Application Notes and Protocols

Mogrol, the aglycone of mogrosides found in the fruit of *Siraitia grosvenorii*, has garnered significant interest for its therapeutic potential in a range of diseases. Preclinical studies in mouse models have demonstrated its efficacy in conditions such as ulcerative colitis, pulmonary fibrosis, and neurodegenerative disorders. This document provides a comprehensive overview of the dosages, administration protocols, and relevant signaling pathways associated with **mogrol** in in vivo mouse models, designed to aid researchers in designing and executing their own studies.

Quantitative Data Summary

The effective dosage of **mogrol** in mice varies depending on the disease model. The following table summarizes the dosages and administration routes from key studies.

Disease Model	Mouse Strain	Mogrol Dosage	Administration Route	Duration	Reference
Ulcerative Colitis	C57BL/6	5 mg/kg/day	Oral gavage	7 days	[1] [2]
Pulmonary Fibrosis	C57BL/6	5 or 10 mg/kg/day	Oral gavage	15 days	[3] [4]
Neurodegenerative Disease (Alzheimer's-like)	ICR	20, 40, 80 mg/kg/day	Intragastric	3 weeks	[2] [5]
Neurodegenerative Disease (Parkinson's-like)	-	3 or 15 mg/kg/day	-	14 days	[6] [7]

Experimental Protocols

Protocol 1: Preparation of Mogrol Suspension for Oral Gavage

This protocol is suitable for preparing a **mogrol** suspension for oral administration in mice, based on common practices for poorly water-soluble compounds.

Materials:

- **Mogrol** powder
- 0.5% (w/v) Sodium carboxymethyl cellulose (CMC-Na) in sterile water
- 0.1% (v/v) Tween 80 (optional, to improve suspension stability)
- Sterile microcentrifuge tubes or glass vial

- Mortar and pestle (optional, for particle size reduction)
- Sonicator or vortex mixer
- Precision balance

Procedure:

- Calculate the required amount of **mogrol**: Based on the desired dosage (e.g., 10 mg/kg) and the average weight of the mice, calculate the total amount of **mogrol** needed for the study cohort.
- Weigh the **mogrol**: Accurately weigh the calculated amount of **mogrol** powder using a precision balance.
- Prepare the vehicle: Prepare a 0.5% CMC-Na solution by dissolving 0.5 g of CMC-Na in 100 mL of sterile water. Gentle heating and stirring may be required to fully dissolve the CMC-Na. If using, add 0.1 mL of Tween 80 to the 100 mL of 0.5% CMC-Na solution.
- Create a paste: Transfer the weighed **mogrol** powder to a mortar. Add a small volume of the vehicle and triturate with the pestle to create a smooth paste. This step helps to ensure the powder is thoroughly wetted.
- Suspend the **mogrol**: Gradually add the remaining vehicle to the paste while continuously mixing. Transfer the suspension to a sterile vial.
- Homogenize the suspension: Use a sonicator or vortex mixer to ensure a uniform and stable suspension. Visually inspect for any large aggregates.
- Storage: Store the suspension at 4°C and protect from light. It is recommended to prepare the suspension fresh daily or every few days to ensure stability. Always re-vortex the suspension immediately before each administration.

Protocol 2: Administration of Mogrol by Oral Gavage

Materials:

- Prepared **mogrol** suspension

- Appropriately sized oral gavage needles (e.g., 20-22 gauge, with a ball tip)
- Syringes (e.g., 1 mL)
- Animal scale

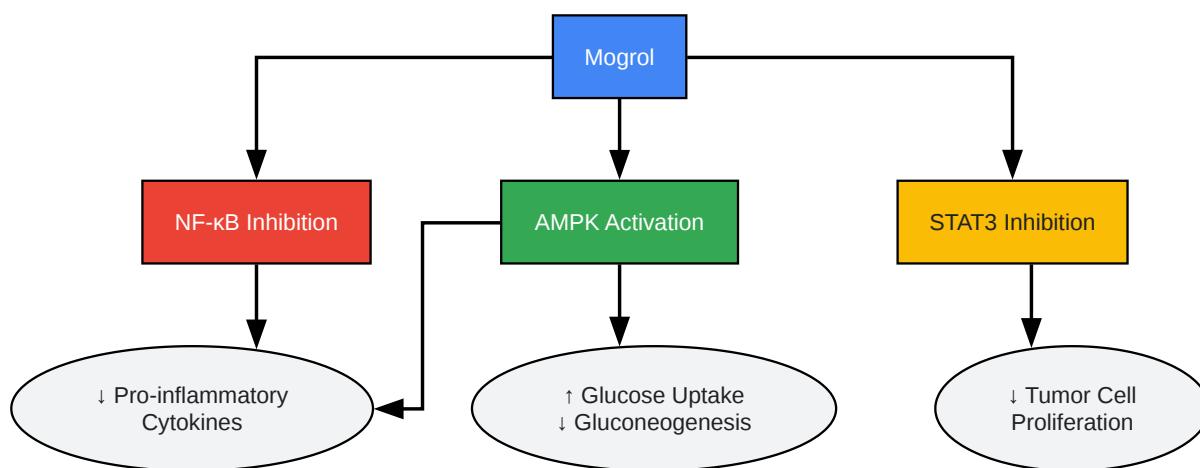
Procedure:

- Animal Handling: Acclimatize the mice to handling for several days before the start of the experiment.
- Dosage Calculation: Weigh each mouse immediately before dosing to calculate the precise volume of the **mogrol** suspension to be administered. The typical gavage volume for a mouse is 5-10 mL/kg.
- Suspension Preparation: Vigorously vortex the **mogrol** suspension to ensure it is homogenous before drawing it into the syringe.
- Gavage Procedure:
 - Gently restrain the mouse, ensuring its head and body are in a straight line to facilitate the passage of the gavage needle.
 - Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the correct insertion depth.
 - Carefully insert the gavage needle into the esophagus. Do not force the needle; if resistance is met, withdraw and re-insert.
 - Slowly administer the calculated volume of the **mogrol** suspension.
 - Gently remove the needle and return the mouse to its cage.
- Monitoring: Observe the mouse for a short period after gavage for any signs of distress, such as labored breathing or regurgitation.

Signaling Pathways and Experimental Workflows

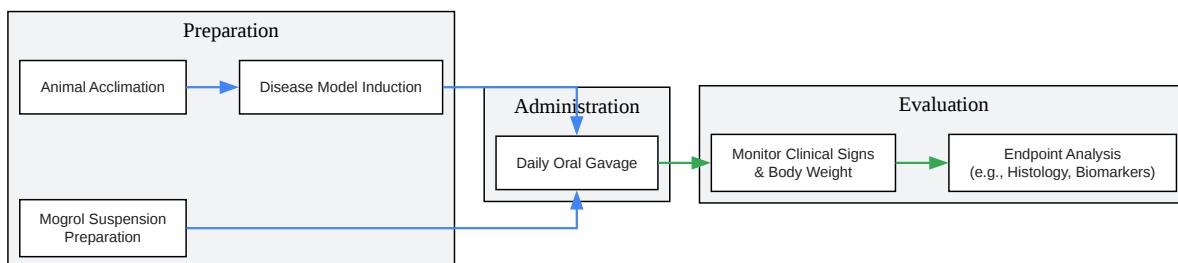
Mogrol has been shown to modulate several key signaling pathways, primarily the AMP-activated protein kinase (AMPK) pathway. Activation of AMPK by **mogrol** can lead to downstream effects that contribute to its anti-inflammatory and metabolic regulatory properties. [8][9] Other pathways implicated in **mogrol**'s mechanism of action include the NF- κ B and STAT3 signaling pathways.[1]

Diagrams



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Caption: Key signaling pathways modulated by **mogrol**.



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Caption: General experimental workflow for in vivo **mogrol** studies in mice.

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